

# An In-depth Technical Guide to the Chemical Properties of Zinc Pentanoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Zinc valerate

Cat. No.: B3059542

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Zinc pentanoate, also known as **zinc valerate**, is a zinc salt of pentanoic acid. As a metal carboxylate, it possesses properties that make it a subject of interest in various chemical and biomedical fields. This technical guide provides a comprehensive overview of the core chemical properties of zinc pentanoate, detailed experimental protocols for its characterization, and an exploration of its potential applications, particularly in the realm of drug development.

## Core Chemical Properties

Zinc pentanoate is a white crystalline solid. Its fundamental chemical and physical properties are summarized in the table below, providing a clear reference for researchers.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>4</sub> Zn	--INVALID-LINK--
Molecular Weight	267.63 g/mol	--INVALID-LINK--
CAS Number	556-38-7	--INVALID-LINK--
Appearance	White crystalline solid	General knowledge
Melting Point	152.35 °C (425.5 K)	--INVALID-LINK--
Boiling Point	185.3 °C (estimated)	The Good Scents Company
Solubility in Water	1.43 x 10 <sup>4</sup> mg/L at 25 °C (experimental)	The Good Scents Company
Crystal System	Monoclinic	--INVALID-LINK--
Space Group	P2 <sub>1</sub> /a	--INVALID-LINK--

## Crystal Structure and Reactivity

**Crystal Structure:** Anhydrous zinc(II) pentanoate exists as a three-dimensional polymeric layered network. In this structure, each zinc(II) ion is tetrahedrally coordinated by oxygen atoms from four different pentanoate ligands. The pentanoate groups act as bridging ligands in a syn-anti arrangement, connecting two tetrahedral zinc ions. The hydrocarbon chains of the pentanoate ligands are in a fully extended all-trans conformation, arranged in a tail-to-tail double bilayer.

**Reactivity:** The reactivity of zinc pentanoate is characteristic of metal carboxylates.

- **Reaction with Acids:** Like other carboxylate salts, zinc pentanoate is expected to react with strong acids to protonate the pentanoate anion, forming pentanoic acid and the corresponding zinc salt of the strong acid. For instance:  $\text{Zn}(\text{C}_5\text{H}_9\text{O}_2)_2 + 2\text{HCl} \rightarrow \text{ZnCl}_2 + 2\text{C}_5\text{H}_{10}\text{O}_2$
- **Reaction with Bases:** Zinc is an amphoteric metal, meaning it can react with both acids and strong bases.<sup>[1][2][3][4]</sup> In the presence of a strong base, such as sodium hydroxide, zinc pentanoate may form zincates.<sup>[1]</sup>

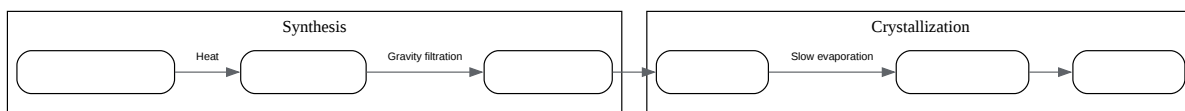
- **Thermal Decomposition:** While specific studies on the thermal decomposition of zinc pentanoate are not abundant, the thermal behavior of other zinc carboxylates, such as zinc acetate, suggests that upon heating, it will likely decompose to form zinc oxide, with the release of organic decomposition products.[5][6][7][8] The decomposition of zinc acetate, for example, proceeds with the release of acetic acid, acetone, and carbon dioxide.[5]
- **Catalytic Activity:** Zinc compounds, particularly zinc carboxylates, are known to act as catalysts in various organic reactions.[9][10][11][12] Their Lewis acidic nature allows them to catalyze reactions such as esterification, condensation, and the polymerization of epoxides. [9][13] Zinc carboxylate derivatives are specifically used as catalysts for the copolymerization of carbon dioxide and epoxy compounds.[13]

## Experimental Protocols

### Synthesis of Zinc Pentanoate Crystals

A common method for synthesizing single crystals of zinc(II) pentanoate involves the reaction of zinc oxide with an excess of n-pentanoic acid in an ethanol solvent.

Workflow for Synthesis and Crystallization:



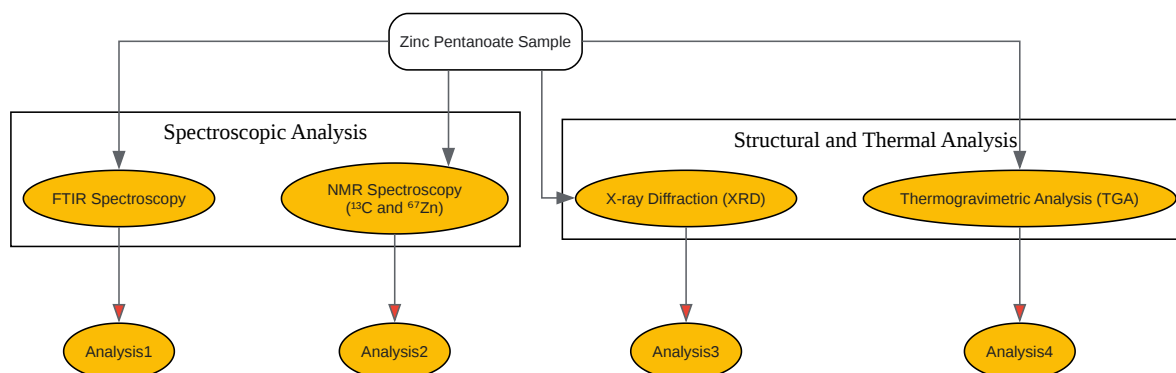
[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and crystallization of zinc pentanoate.

### Characterization Techniques

A multi-technique approach is essential for the thorough characterization of zinc pentanoate.

Experimental Workflow for Characterization:



[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for the characterization of zinc pentanoate.

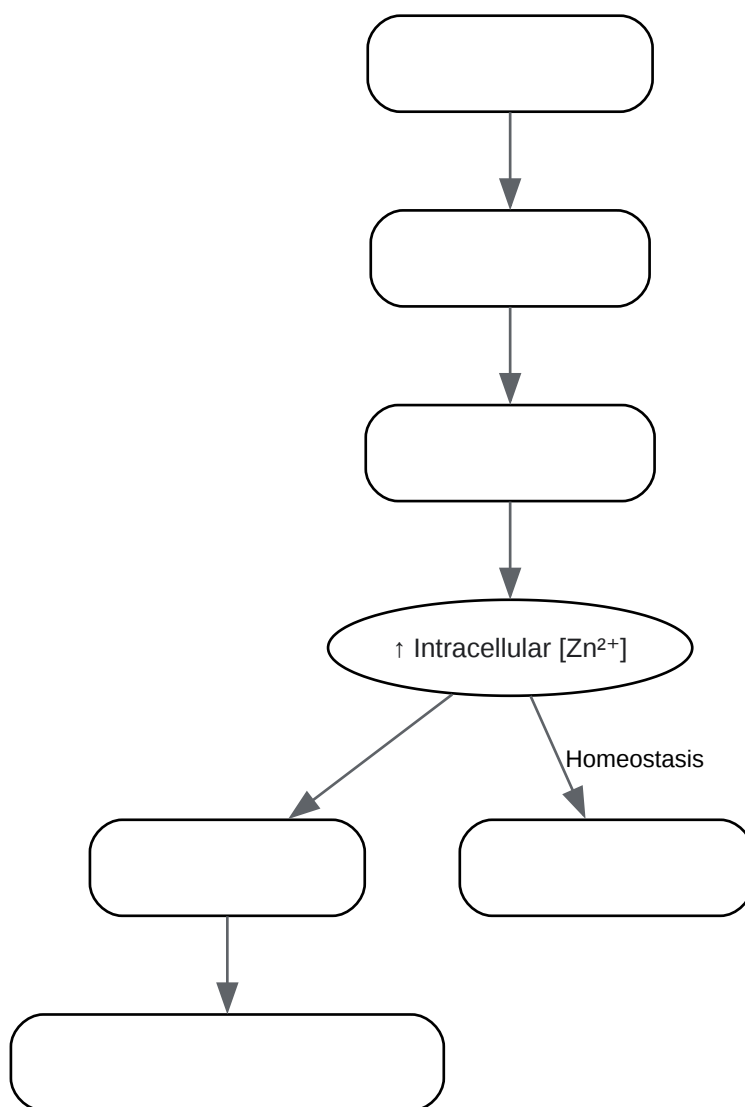
## Potential Applications in Drug Development

While direct applications of zinc pentanoate in drug delivery are not yet widely established, its chemical properties suggest several potential avenues for exploration. The lipophilic nature of the pentanoate chains could enhance the transport of the zinc ion across biological membranes.

## Zinc in Cellular Signaling

Zinc is a crucial element in numerous biological processes, acting as a structural component of many proteins and as a signaling molecule.<sup>[14][15][16][17]</sup> The concept of "zinc signals" refers to the transient changes in intracellular zinc concentrations that modulate various signaling pathways.<sup>[16]</sup>

Simplified Overview of Zinc's Role in Cellular Signaling:



[Click to download full resolution via product page](#)

Caption: A simplified diagram illustrating the role of zinc as an intracellular second messenger.

Given that zinc pentanoate can deliver zinc ions, its potential to modulate these signaling pathways is an area ripe for investigation. The controlled release of zinc from a lipophilic carrier like pentanoate could offer a novel approach to influencing cellular processes where zinc signaling plays a key role.

## Conclusion

Zinc pentanoate is a well-defined chemical compound with interesting structural and reactive properties. While its primary applications have been in areas such as catalysis, its potential in

the biomedical field, particularly in drug delivery and the modulation of zinc-dependent signaling pathways, warrants further investigation. The experimental protocols outlined in this guide provide a solid foundation for researchers to explore the multifaceted nature of this compound. As our understanding of the intricate roles of zinc in biology deepens, compounds like zinc pentanoate may emerge as valuable tools for therapeutic intervention.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. WebElements Periodic Table » Zinc » reactions of elements [webelements.com]
- 2. brainly.in [brainly.in]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. The reaction between hydrochloric acid and zinc | MEL Chemistry [melscience.com]
- 5. files01.core.ac.uk [files01.core.ac.uk]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. mdpi.com [mdpi.com]
- 10. researchgate.net [researchgate.net]
- 11. pubs.acs.org [pubs.acs.org]
- 12. A Simple Zinc Catalyst for Carbamate Synthesis Directly from CO<sub>2</sub> - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. alfachemic.com [alfachemic.com]
- 14. [PDF] The emerging role of zinc transporters in cellular homeostasis and cancer | Semantic Scholar [semanticscholar.org]
- 15. The emerging role of zinc transporters in cellular homeostasis and cancer [scholarworks.indianapolis.iu.edu]

- 16. Zinc in Cellular Regulation: The Nature and Significance of “Zinc Signals” - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Cellular zinc metabolism and zinc signaling: from biological functions to diseases and therapeutic targets - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Zinc Pentanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3059542#chemical-properties-of-zinc-pentanoate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)